

Physical and chemical properties of 5-Chlorosulfonyl-o-anisic Acid-d3.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chlorosulfonyl-2-methoxybenzoic Acid-d3

Cat. No.: B127328

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An In-depth Technical Guide to 5-Chlorosulfonyl-o-anisic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 5-Chlorosulfonyl-o-anisic Acid-d3, a deuterated compound of significant interest in pharmaceutical research and development. This document details its core characteristics, experimental protocols for its synthesis, and its applications, particularly in the synthesis of pharmacologically active molecules.

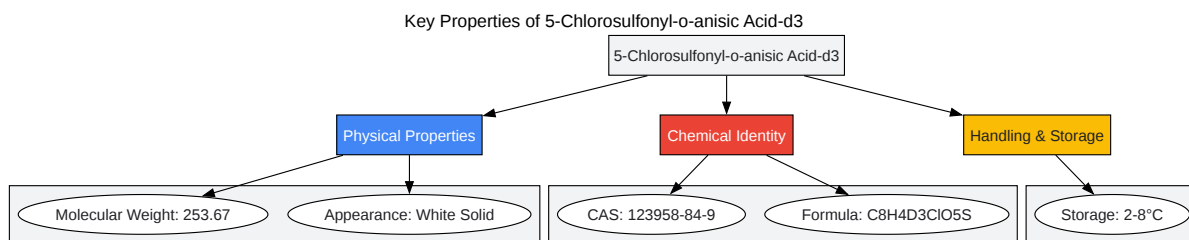
Core Properties and Specifications

5-Chlorosulfonyl-o-anisic Acid-d3, also known as **5-Chlorosulfonyl-2-methoxybenzoic Acid-d3**, is the deuterated analogue of 5-Chlorosulfonyl-o-anisic acid. The presence of deuterium atoms in the methoxy group makes it a valuable tool in metabolic studies and as an internal standard for mass spectrometry.^[1]

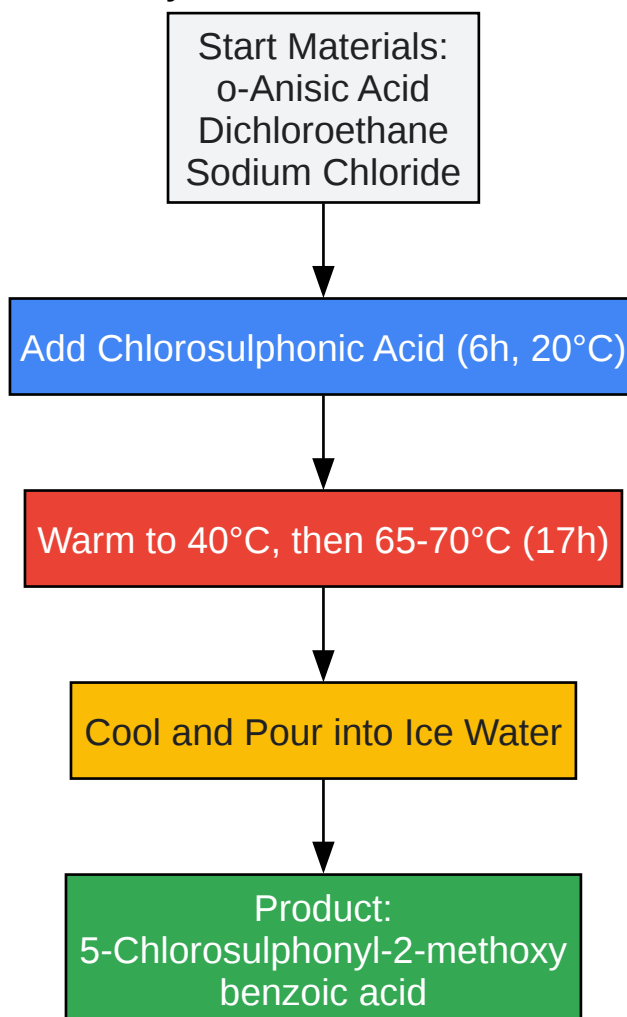
A summary of the key quantitative data for 5-Chlorosulfonyl-o-anisic Acid-d3 is presented below for easy reference and comparison.

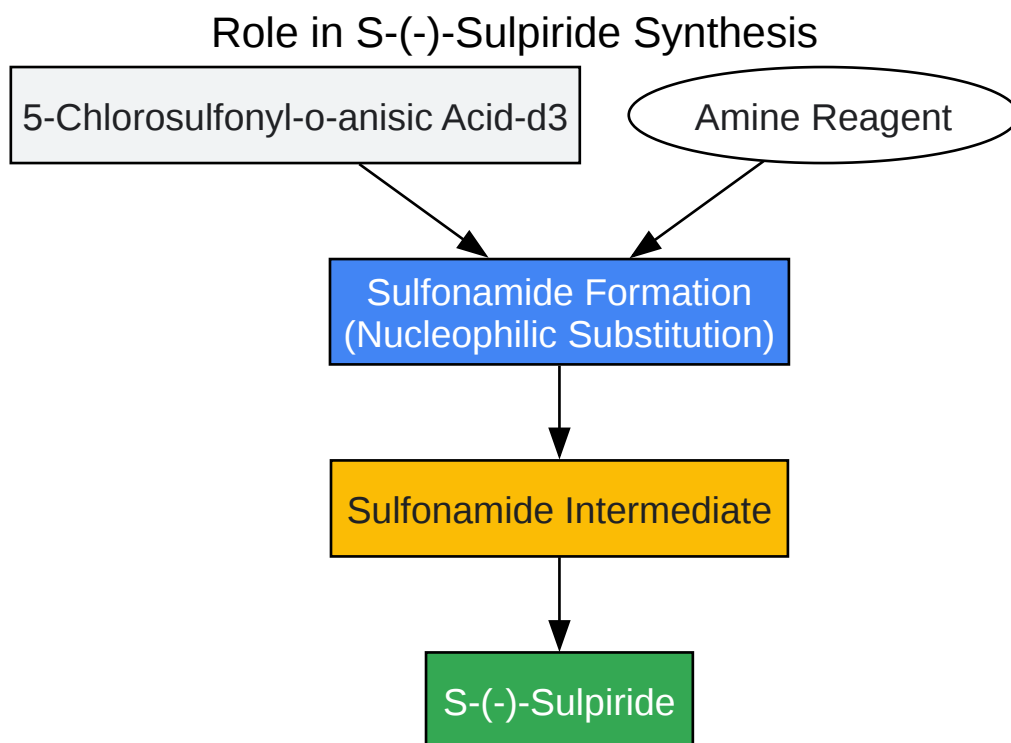
Property	Value
CAS Number	123958-84-9[2][3]
Molecular Formula	C ₈ H ₄ D ₃ ClO ₅ S[2][3]
Molecular Weight	253.67 g/mol [2][3]
Appearance	White Solid[2]
IUPAC Name	5-chlorosulfonyl-2-(trideuteriomethoxy)benzoic acid[3]
Storage Conditions	2-8°C Refrigerator[2]

Synonyms include: 2-Methoxy-5-chlorosulfonylbenzoic Acid-d3, 3-Carboxy-4-methoxybenzenesulfonyl-d3 Chloride, and 5-(Chlorosulfonyl)-2-(methoxy)benzoic Acid-d3.[2]



Synthesis Workflow





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References

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- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 5-Chlorosulfonyl-2-methoxybenzoic Acid-d3 [lgcstandards.com]
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